

# An In-depth Technical Guide to 5-Chloroisatin: Physical and Chemical Characteristics

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## Compound of Interest

Compound Name: 5-Chloroisatin

Cat. No.: B099725

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This technical guide provides a comprehensive overview of the physical and chemical properties of **5-Chloroisatin**, a halogenated derivative of isatin. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. **5-Chloroisatin** serves as a crucial intermediate in the synthesis of various biologically active compounds, including anti-cancer and anti-inflammatory agents.<sup>[1]</sup>

## Physicochemical Properties

**5-Chloroisatin** is a crystalline solid, with its appearance described as a pale yellow to orange or reddish-brown powder.<sup>[1][2][3][4]</sup> It is stable under normal storage conditions, typically stored in a cool, dry, and well-ventilated area in a tightly sealed container.<sup>[4][5]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **5-Chloroisatin** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>4</sub> ClNO <sub>2</sub>	[1][6][7]
Molecular Weight	181.58 g/mol	[1][6][7]
Melting Point	246 - 258 °C	[1][2][6][8][9]
Boiling Point	400 °C (predicted)	[3]
Density	1.37 - 1.49 g/cm <sup>3</sup> (predicted)	[2][3][8]
Appearance	Pale yellow to orange or reddish-brown crystalline powder	[1][2][3][4]
Solubility	Insoluble in water; Soluble in DMSO, ethanol, and acetone	[3][5][8][9]
pKa	8.65 ± 0.20 (predicted)	[8]
Flash Point	200 °C	[3]
CAS Number	17630-76-1	[1][6]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **5-Chloroisatin**.

### Infrared (IR) Spectroscopy

The IR spectrum of **5-Chloroisatin** exhibits characteristic absorption bands corresponding to its functional groups. Key peaks include those for N-H stretching, C=O (keto and lactam) stretching, and C-Cl stretching.[10]

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectroscopy are used to determine the structure of **5-Chloroisatin** and its derivatives. The proton NMR spectrum of **5-Chloroisatin** in DMSO-d<sub>6</sub> shows signals for the aromatic protons and the N-H proton of the lactam ring.[10] For example, the <sup>1</sup>H-NMR

spectrum of **5-chloroisatin** shows a singlet for the NH proton at  $\delta$  11.12 ppm and multiplets for the aromatic protons in the region of  $\delta$  6.91-7.61 ppm.[10]

## Mass Spectrometry (MS)

The mass spectrum of **5-Chloroisatin** shows a molecular ion peak ( $M^+$ ) and a characteristic ( $M^++2$ ) peak with an intensity ratio of approximately 3:1, which is indicative of the presence of a single chlorine atom.[10]

## Chemical Properties and Reactivity

**5-Chloroisatin** is a versatile reagent in organic synthesis.[1] It is widely used in the synthesis of Schiff bases through condensation reactions with various amines.[2][7][11][12] It also serves as a precursor for the synthesis of a variety of heterocyclic compounds with potential biological activities.[1]

## Experimental Protocols

### Synthesis of 5-Chloroisatin (Sandmeyer Methodology)

A common method for the synthesis of **5-Chloroisatin** is the Sandmeyer reaction, which involves the cyclization of p-chlorooximinoacetanilide.[10]

Materials:

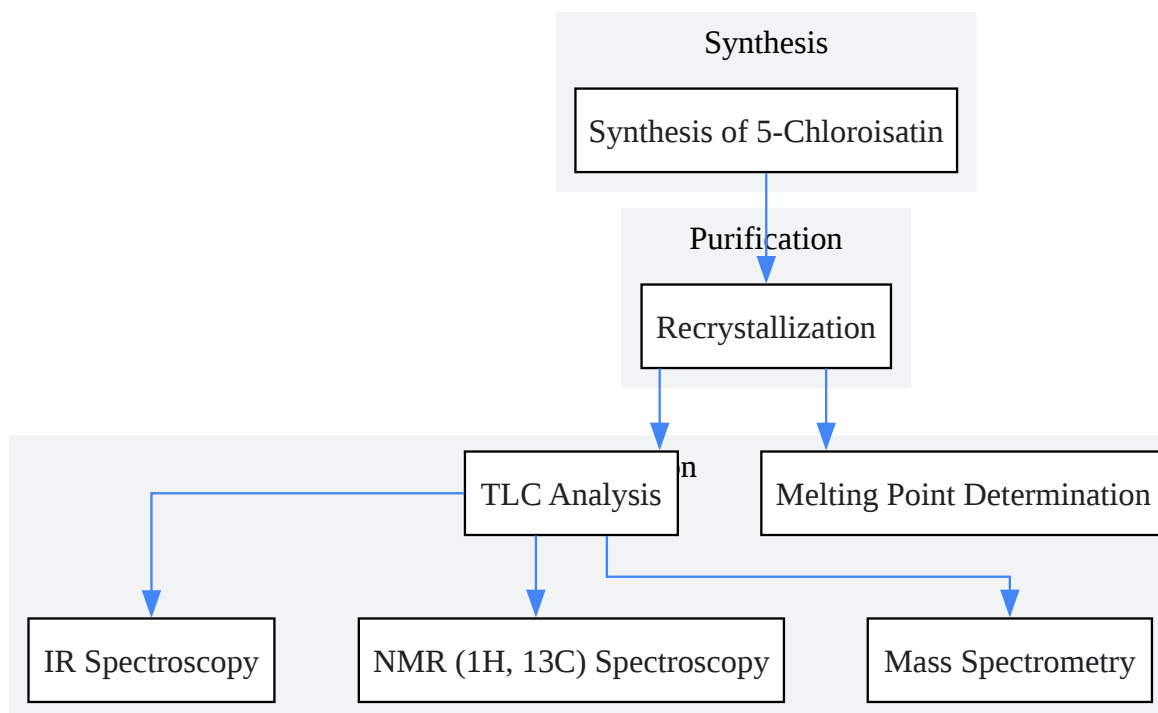
- p-Chloroaniline
- Chloral hydrate
- Hydroxylamine hydrochloride
- Concentrated Sulfuric Acid
- Sodium sulfate
- Concentrated Hydrochloric Acid

Procedure:

- Synthesis of p-chlorooximinoacetanilide: p-Chloroaniline is reacted with chloral hydrate and hydroxylamine hydrochloride in the presence of sodium sulfate and concentrated hydrochloric acid to yield p-chlorooximinoacetanilide.[\[10\]](#)
- Cyclization: The prepared p-chlorooximinoacetanilide is then treated with concentrated sulfuric acid at an elevated temperature (70-80°C).[\[10\]](#)[\[13\]](#)
- Work-up: The reaction mixture is cooled and poured onto crushed ice, leading to the precipitation of crude **5-Chloroisatin**.[\[10\]](#)[\[13\]](#)
- Purification: The crude product is filtered, washed with cold water, and can be further purified by recrystallization from a suitable solvent like ethyl acetate to yield the pure product.[\[10\]](#)[\[13\]](#)

## Characterization Workflow

The following workflow can be used to confirm the identity and purity of synthesized **5-Chloroisatin**.



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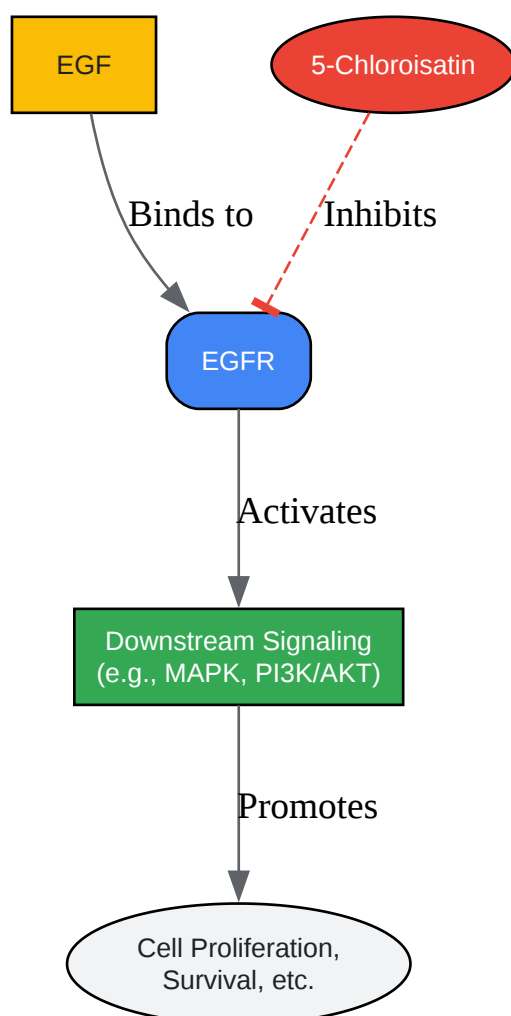
Caption: Workflow for the synthesis, purification, and characterization of **5-Chloroisatin**.

## Biological Activity and Signaling Pathways

**5-Chloroisatin** and its derivatives have been shown to exhibit a range of biological activities, including anticancer properties.[1][6][14] One of the mechanisms of its anticancer activity is through the inhibition of the Epidermal Growth Factor Receptor (EGFR) signaling pathway.[6]

### Inhibition of EGFR Signaling Pathway

The diagram below illustrates the inhibitory effect of **5-Chloroisatin** on the EGFR signaling pathway.



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Caption: Inhibition of the EGFR signaling pathway by **5-Chloroisatin**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Chloroisatin: Physical and Chemical Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099725#physical-and-chemical-characteristics-of-5-chloroisatin]

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